

A Comprehensive Guide to Synonyms for 2-(Octyloxy)ethanol in Scientific Literature

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Compound of Interest

Compound Name: 2-(Octyloxy)ethanol

Cat. No.: B167883

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For researchers, scientists, and professionals engaged in drug development, a thorough literature search is the bedrock of innovation. The ability to uncover all relevant studies is paramount, yet the varied nomenclature for chemical compounds can present a significant hurdle. This technical guide provides a detailed overview of the synonyms, identifiers, and related terms for **2-(Octyloxy)ethanol**, ensuring a comprehensive retrieval of information from scientific databases and publications.

Understanding the Nomenclature of 2-(Octyloxy)ethanol

2-(Octyloxy)ethanol is a chemical compound belonging to the glycol ether family. Its diverse applications mean it is referenced under various names in scientific literature, patents, and commercial product information. A successful literature search hinges on utilizing this array of synonyms.

The primary identifier for any chemical substance is its CAS Registry Number, which is a unique numerical identifier. For **2-(Octyloxy)ethanol**, the primary CAS number is 10020-43-6. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

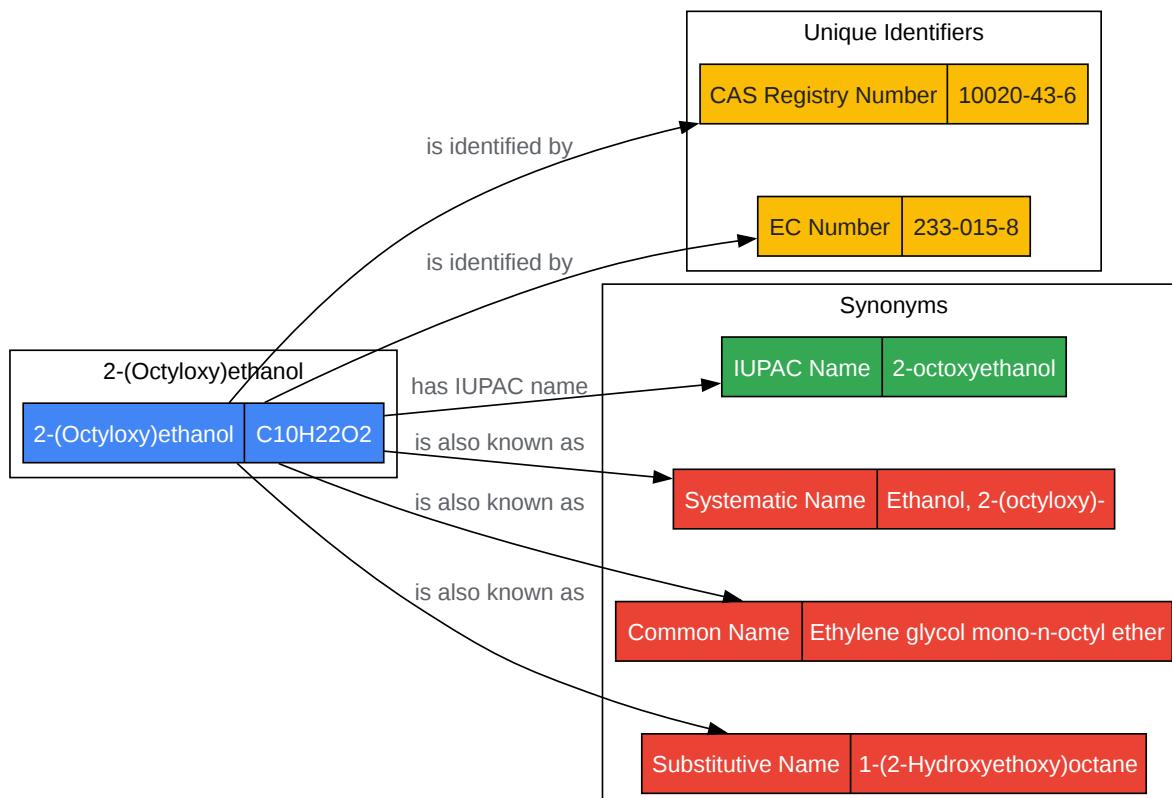
Tabulated Synonyms and Identifiers

To facilitate easy comparison and use in database searches, the following table summarizes the key synonyms and identifiers for **2-(Octyloxy)ethanol**.

| Identifier Type | Value | Source |
|---------------------|------------------------------------|---------------------------------------|
| IUPAC Name | 2-octoxyethanol | PubChem[1] |
| CAS Registry Number | 10020-43-6 | NIST WebBook, PubChem[1] [2][3][4] |
| Molecular Formula | C10H22O2 | PubChem[1] |
| Synonym | Ethanol, 2-(octyloxy)- | PubChem[1] |
| Synonym | Ethylene glycol mono-n-octyl ether | NIST WebBook[2][3] |
| Synonym | 1-(2-Hydroxyethoxy)octane | NIST WebBook[2][3] |
| Synonym | n-Octyl-monoxyethylene | NIST WebBook[2] |
| EC Number | 233-015-8 | PubChem[1] |
| DSSTox Substance ID | DTXSID4075328 | PubChem[1] |

Logical Relationships of Nomenclature

The various names for **2-(Octyloxy)ethanol** are derived from different chemical naming conventions. The following diagram illustrates the relationships between the primary IUPAC name, its CAS number, and common synonyms. This visualization can aid in constructing complex search queries.



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Caption: Relationship between **2-(Octyloxy)ethanol** and its identifiers/synonyms.

Experimental Protocols

While this guide focuses on nomenclature, it is crucial to note that experimental protocols involving **2-(Octyloxy)ethanol** will be found under any of the listed synonyms. When searching

for methodologies, it is recommended to use a combination of these terms. For example, a search query in a database like Scopus or Web of Science could be formulated as:

("2-(Octyloxy)ethanol" OR "Ethylene glycol mono-n-octyl ether" OR "10020-43-6") AND ("synthesis" OR "purification" OR "analytical method")

This strategy broadens the search scope and increases the likelihood of retrieving all pertinent experimental details.

By utilizing the comprehensive list of synonyms and understanding their relationships, researchers can conduct more effective and exhaustive literature searches, ensuring no critical data is overlooked in their scientific endeavors.

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References

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- 2. Ethanol, 2-(octyloxy)- [webbook.nist.gov]
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